

In-Depth Technical Guide: N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide

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Compound of Interest

Compound Name: *N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide*

Cat. No.: *B175082*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, nomenclature, and general synthetic considerations for **N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide**, a compound of interest in synthetic and medicinal chemistry.

Core Compound Identification

N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide is a substituted heterocyclic compound. Its core structure consists of a saturated six-membered oxygen-containing ring (tetrahydropyran) functionalized at the 4-position with a specific amide group known as a Weinreb amide.

Identifier	Value	Source
IUPAC Name	N-methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide	Inferred from chemical nomenclature rules
CAS Number	156353-01-4	[1][2]
Molecular Formula	C8H15NO3	[1]
Synonyms	2H-Pyran-4-carboxamide, tetrahydro-N-methoxy-N-methyl-	[1]

Chemical Structure and Nomenclature

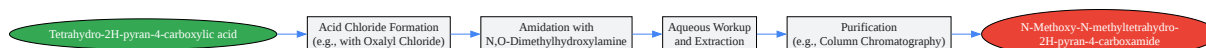
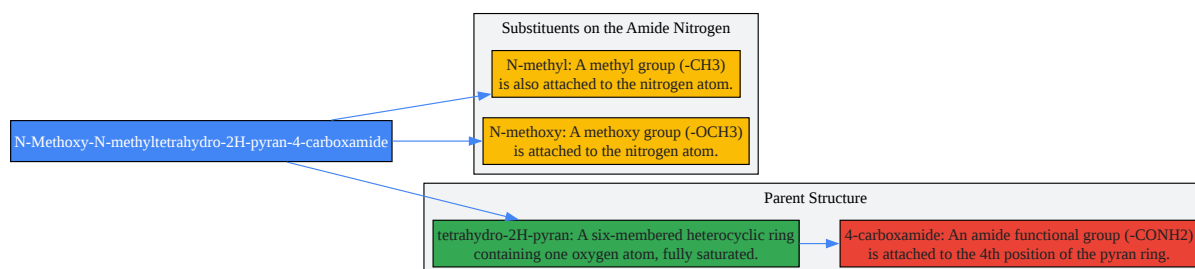
The structure of **N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide** is defined by its IUPAC name, which can be broken down into its constituent parts to understand the arrangement of atoms.

Chemical Structure:

Caption: 2D Structure of **N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide**

IUPAC Name Derivation

The systematic name "**N-Methoxy-N-methyltetrahydro-2H-pyran-4-carboxamide**" is derived as follows:



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References

- 1. [parchem.com](https://www.parchem.com) [parchem.com]
- 2. [rndmate.com](https://www.rndmate.com) [rndmate.com]
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